

Application Notes: cAMP Functional Assay for Carmoterol

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Compound of Interest

Compound Name: Carmoterol

Cat. No.: B116560

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Introduction

Carmoterol is a potent and selective ultra-long-acting beta-2 adrenergic receptor (β 2-AR) agonist that has been investigated for the treatment of obstructive airway diseases such as asthma and chronic obstructive pulmonary disease (COPD). Its therapeutic effect is primarily mediated through the activation of β 2-ARs, which are Gs protein-coupled receptors (GPCRs) predominantly expressed on the smooth muscle cells of the airways.

The binding of **Carmoterol** to the β 2-AR initiates a signaling cascade that activates adenylyl cyclase, leading to the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The subsequent increase in intracellular cAMP levels activates protein kinase A (PKA), which in turn phosphorylates various intracellular proteins, resulting in a decrease in intracellular calcium and ultimately leading to the relaxation of airway smooth muscle and bronchodilation.

This application note provides a detailed protocol for a cell-based functional assay to quantify the agonistic activity of **Carmoterol** at the human β 2-AR by measuring intracellular cAMP accumulation. The protocol is designed for a 96-well plate format and can be adapted for various cAMP detection technologies.

Data Presentation

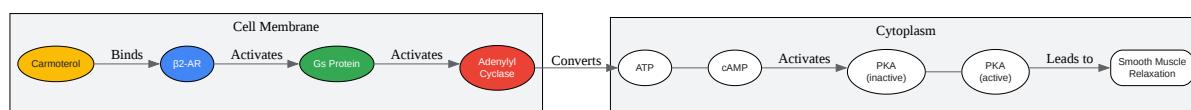
The potency and efficacy of **Carmoterol** and other reference β 2-AR agonists are summarized in the table below. Potency is expressed as the half-maximal effective concentration (EC50), and efficacy is expressed as the maximal response (Emax) relative to the full agonist Isoproterenol.

Compound	EC50 (nM)	Emax (% of Isoproterenol)	Receptor Selectivity
Carmoterol	~0.065*	~90%**	Over 100-fold for bronchial muscle vs. myocardial tissue
Formoterol	~1	90%	High
Salmeterol	Potent	38%	High
Salbutamol	Moderate	47%	Moderate
Isoproterenol	Control	100%	Non-selective β -agonist

*Calculated from a pEC50 of 10.19. **Inferred from the observation that **Carmoterol** has a similar intrinsic activity to Formoterol.

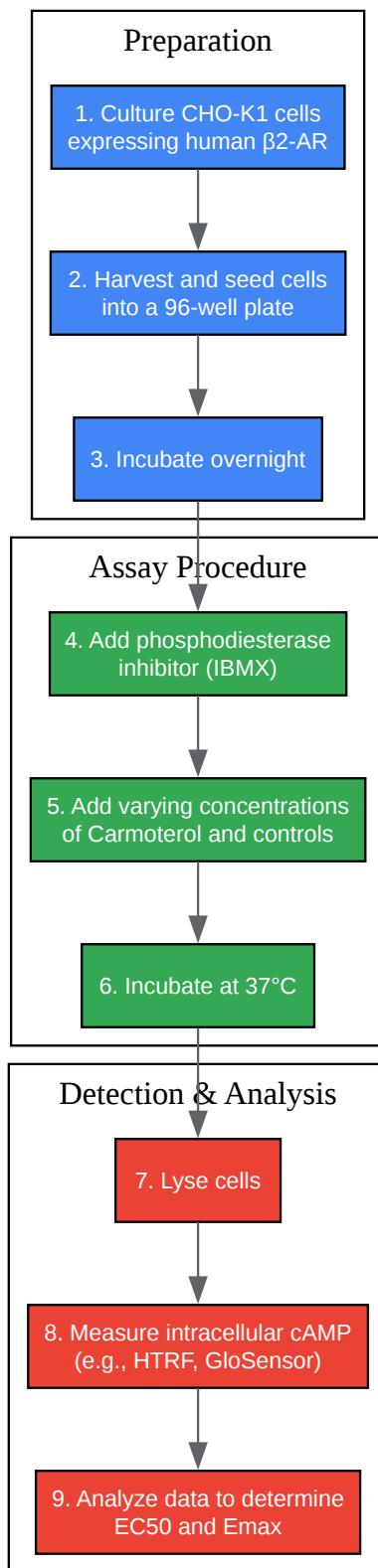
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the β 2-adrenergic receptor signaling pathway and the experimental workflow for the cAMP functional assay.



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β2-Adrenergic Receptor Signaling Pathway



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Experimental Workflow for cAMP Functional Assay

Experimental Protocol

This protocol details the methodology for determining the potency and efficacy of **Carmoterol** by measuring cAMP accumulation in a cell-based assay.

Materials and Reagents

- Cell Line: Chinese Hamster Ovary (CHO-K1) cells stably expressing the human $\beta 2$ -adrenergic receptor.
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